

spectral data for 6-hydroxy-9H-purine 3-N-oxide

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Compound Focus: 6-HYDROXY-9H-PURINE 3-N-OXIDE

CAS No.: 19765-65-2

Cat. No.: S607013

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Available Chemical Information

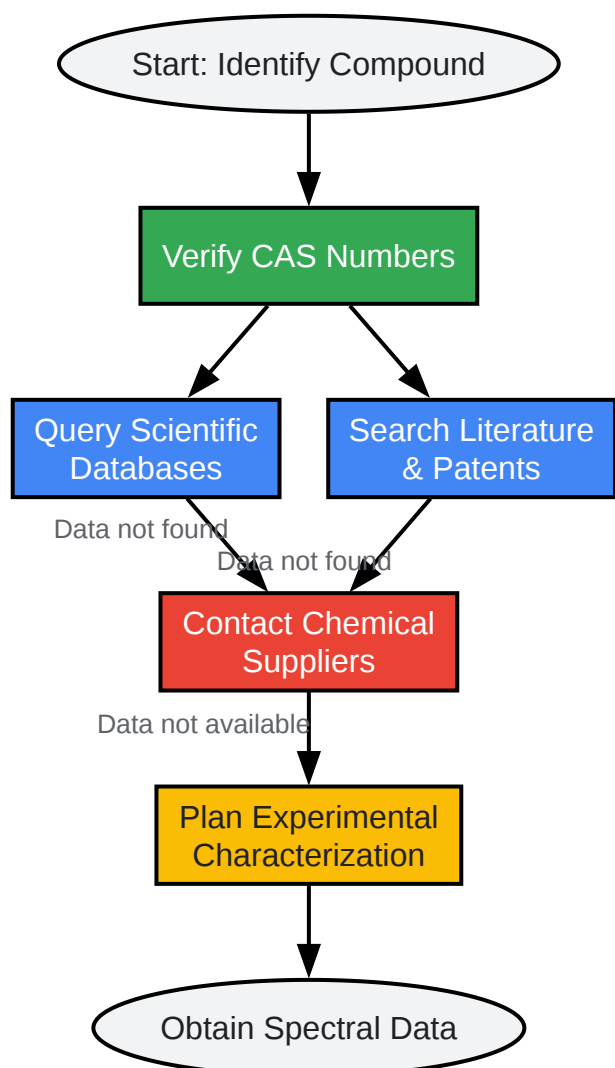
The table below summarizes the key identifying information found for **6-Hydroxy-9H-purine 3-N-oxide**. Note that different sources provide conflicting CAS numbers, which requires clarification.

Property	Source 1 [1]	Source 2 [2]	Source 3 [3]
CAS Number	55402-91-0 [1]	19765-65-2 [2]	55402-91-0 [3]
Molecular Formula	C ₅ H ₄ N ₄ O ₂ [1]	C ₅ H ₄ N ₄ O ₂ [2]	C ₅ H ₄ N ₄ O ₂ [3]
Molecular Weight	152.11 g/mol [1]	152.11 g/mol [2]	152.11 g/mol [3]
IUPAC Name	6-hydroxy-9H-purine 3-oxide [1]	3-hydroxy-7H-purin-6-one [2]	Information missing
SMILES	[O-] [N+]1=CN=C(O)C2=C1N/C=N2 [1]	C1=NC2=C(N1)C(=O)N=CN2O [2]	Information missing

The most notable discrepancy is the **CAS Number**. CAS #55402-91-0 is listed by two chemical suppliers [1] [3], while CAS #19765-65-2 is listed on a specialized compound site with more detailed chemical identifiers, including an InChI Key and synonyms like "Hypoxanthine 3-N-oxide" [2]. This suggests they may be isomeric forms or the same compound registered under different numbers, a point that must be verified before ordering or referencing the compound.

Research Pathway Visualization

The following diagram outlines the systematic workflow for locating data on specialized chemical compounds.



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Systematic workflow for locating chemical compound data.

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References

1. 6-Hydroxy-9H-purine 3-N-oxide 95% | CAS [achemblock.com]
2. Buy 6-HYDROXY-9H-PURINE 3-N-OXIDE | 19765-65-2 [smolecule.com]
3. CAS 55402-91-0 6-Hydroxy-9H-purine 3-N-oxide [bocsci.com]

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